

commercial availability of 2,4-Dichloro-5-fluorobenzoic acid

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Compound of Interest

Compound Name: 2,4-Dichloro-5-fluorobenzoic acid

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An In-depth Technical Guide to **2,4-Dichloro-5-fluorobenzoic Acid** for Researchers and Drug Development Professionals

Executive Summary: This guide provides a comprehensive technical overview of **2,4-Dichloro-5-fluorobenzoic acid** (CAS No. 86522-89-6), a critical chemical intermediate. It details the compound's physicochemical properties, commercial availability, prevalent synthesis methodologies, and key applications, with a primary focus on its role in pharmaceutical development. Furthermore, this document offers in-depth protocols for synthesis and outlines essential safety and handling procedures to ensure its proper use in a laboratory and industrial setting. This guide is intended for researchers, chemists, and procurement managers in the pharmaceutical, agrochemical, and material science sectors.

Introduction: A Versatile Halogenated Building Block

2,4-Dichloro-5-fluorobenzoic acid is a poly-substituted aromatic carboxylic acid whose strategic placement of chlorine and fluorine atoms makes it a highly valuable and versatile building block in organic synthesis.^[1] Its structure is a precursor for complex molecular architectures, particularly in the synthesis of active pharmaceutical ingredients (APIs).^{[2][3]} The compound's primary significance lies in its role as a key intermediate for producing fluoroquinolone antibiotics, a class of broad-spectrum antibacterial agents.^{[2][3]} Beyond pharmaceuticals, its applications extend to the agrochemical sector as an intermediate for

herbicides and fungicides, as well as in material science.^[1] This guide will explore the technical nuances of sourcing, synthesizing, and utilizing this important compound.

Physicochemical Properties and Characterization

Accurate identification and characterization are paramount for ensuring the quality and reactivity of **2,4-Dichloro-5-fluorobenzoic acid** in downstream applications. Its key properties are summarized below.

Table 1: Physicochemical Properties of **2,4-Dichloro-5-fluorobenzoic Acid**

Property	Value	Source(s)
CAS Number	86522-89-6	[4] [5] [6]
Molecular Formula	C ₇ H ₃ Cl ₂ FO ₂	[4] [5] [6]
Molecular Weight	209.00 g/mol	[4] [5] [6]
Appearance	White to off-white crystalline powder	
Melting Point	140-146 °C	[4]
Purity	Typically >97% or >98%	[4]
IUPAC Name	2,4-dichloro-5-fluorobenzoic acid	[5]

Characterization is typically confirmed using a combination of spectroscopic methods. Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are standard techniques to verify the compound's structure. Spectral data for **2,4-Dichloro-5-fluorobenzoic acid** is publicly available for reference in databases such as PubChem and ChemicalBook.^[5]^[7]

Commercial Availability and Sourcing

2,4-Dichloro-5-fluorobenzoic acid is commercially available from a variety of chemical suppliers catering to research and industrial scales. When sourcing this material, researchers and procurement managers should consider purity, available quantities, lead times, and the supplier's quality certifications.

Table 2: Comparison of Commercial Suppliers

Supplier	Purity Specification	Available Quantities	Noted Certifications/Info
Tokyo Chemical Industry (TCI)	>98.0% (GC, Titration)	5g, 25g	Provides detailed specifications, CoA, and analytical charts.
INDOFINE Chemical Company	97%	Custom	Delivery time estimated at 1-2 weeks. [4]
Santa Cruz Biotechnology	Not specified	Custom	Marketed as a biochemical for proteomics research. [6]
Simson Pharma Limited	High Quality	Custom	Provides a Certificate of Analysis with each compound.
Fisher Scientific	Not specified	Custom	Provides detailed Safety Data Sheet. [8]
Echemi	Varies by listing	Bulk	A platform listing multiple manufacturers and suppliers. [9]

Synthesis and Manufacturing Processes

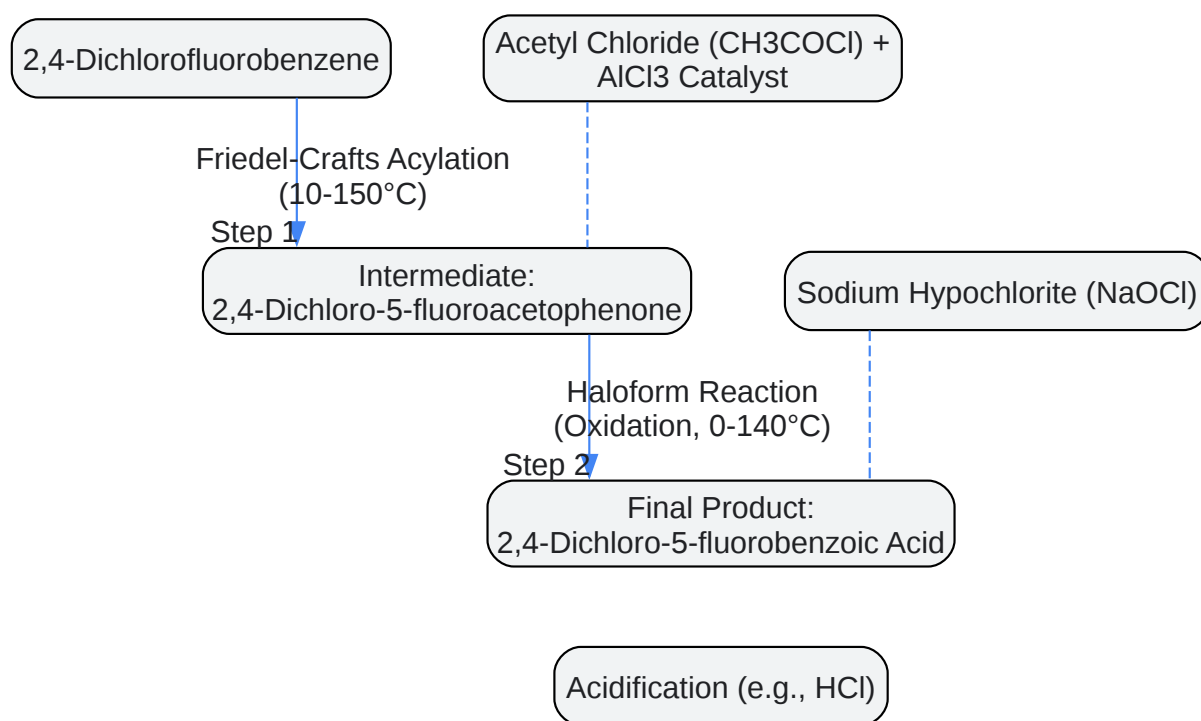
Several synthetic routes to **2,4-Dichloro-5-fluorobenzoic acid** have been developed, ranging from traditional multi-step batch processes to more modern, efficient continuous-flow methods. The choice of method often depends on the required scale, safety considerations, and environmental impact.

Pathway 1: Friedel-Crafts Acylation and Haloform Reaction

A well-established method involves a two-step process starting from 2,4-dichlorofluorobenzene. [10][11] This pathway is a classic example of electrophilic aromatic substitution followed by an oxidation reaction.

Step 1: Friedel-Crafts Acylation. 2,4-dichlorofluorobenzene is acylated using acetyl chloride in the presence of a Lewis acid catalyst, typically aluminum chloride (AlCl_3), to form the intermediate 2,4-dichloro-5-fluoroacetophenone. [10] The reaction is generally conducted at elevated temperatures. [10]

Step 2: Haloform Reaction (Oxidation). The resulting acetophenone intermediate is then oxidized using a sodium hypochlorite solution (chlorinated soda solution). [10] This reaction converts the acetyl group into a carboxylic acid, which upon acidification, precipitates the final product, **2,4-Dichloro-5-fluorobenzoic acid**. [10]



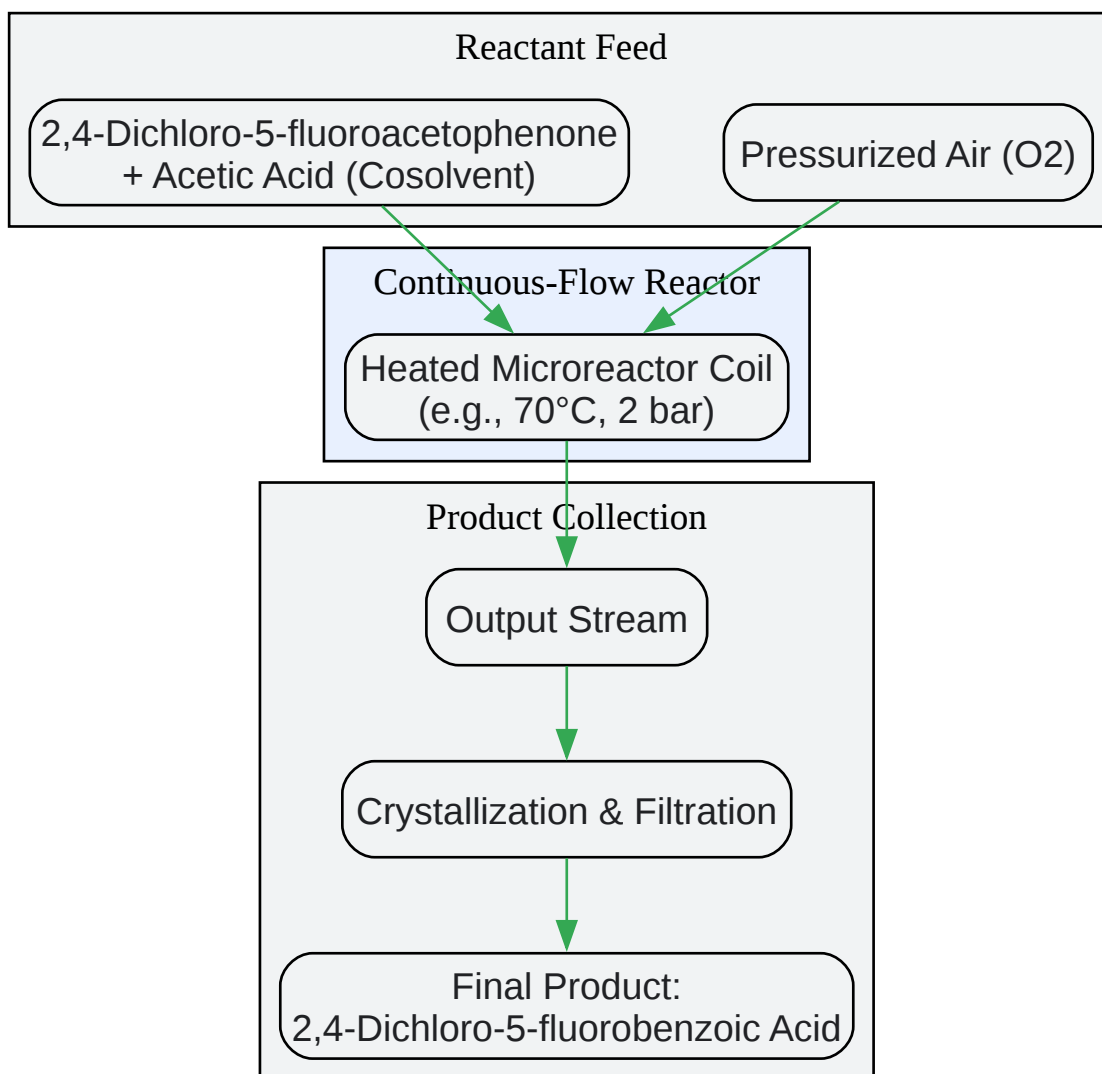
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Caption: Workflow for the two-step synthesis of **2,4-Dichloro-5-fluorobenzoic acid**.

Pathway 2: Continuous-Flow Air Oxidation

To address the safety and environmental concerns of traditional methods, such as the use of strong oxidizing agents, a continuous-flow process has been developed.[12] This method offers superior heat and mass transfer, enhancing reaction safety and control.[12]

Methodology: This process uses 2,4-dichloro-5-fluoroacetophenone as the starting material and employs molecular oxygen (from air) as the oxidant in a continuous-flow reactor.[12] The reaction is typically run at elevated temperature and pressure (e.g., 70°C and 2 bar) with a cosolvent like acetic acid.[12] This approach avoids harsh reagents and provides a high-purity product with excellent yield.[12]



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Caption: Diagram of the continuous-flow synthesis process.

Applications in Research and Industry

The utility of **2,4-Dichloro-5-fluorobenzoic acid** stems from its function as a versatile precursor for more complex molecules.

Keystone Intermediate in Pharmaceutical Synthesis

The most prominent application is in the synthesis of fluoroquinolone antibiotics.[3] It serves as a critical building block for drugs like Ciprofloxacin, a widely used broad-spectrum antibiotic for treating various bacterial infections.[2] The specific halogenation pattern on the benzoic acid ring is essential for constructing the core structure required for antibacterial efficacy.[2] Its use is a cornerstone of the supply chain for these vital medicines.[2] The market for this chemical is significantly driven by the rising demand for such pharmaceutical intermediates.[3]



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Caption: Role as a building block in pharmaceutical manufacturing.

Role in Agrochemicals and Material Science

In agricultural chemistry, the compound is an intermediate in the synthesis of herbicides and fungicides, contributing to crop protection and improved yields.[1] In material science, it can be incorporated into the formulation of advanced polymers and coatings, where its halogenated structure can enhance durability and resistance to environmental factors.[1]

Analytical and Quality Control Methods

Ensuring the purity and identity of **2,4-Dichloro-5-fluorobenzoic acid** is crucial for its intended applications. High-performance liquid chromatography (HPLC) and Ultra-high-performance liquid chromatography-tandem mass spectrometry (UHPLC-MS/MS) are powerful techniques for this purpose. A reverse-phase C18 column can be used to achieve excellent separation and quantification, with limits of detection in the parts-per-billion (ppb) range.[13] These methods

are vital for quality control, allowing for accurate measurement and ensuring the material meets stringent purity requirements (e.g., >98%).[\[13\]](#)

Safety, Handling, and Storage

Proper handling and storage are essential due to the hazardous nature of **2,4-Dichloro-5-fluorobenzoic acid**.

Hazard Identification:

- Skin Irritation: Causes skin irritation (H315).[\[5\]](#)
- Eye Irritation: Causes serious eye irritation (H319).[\[5\]](#)[\[8\]](#)
- Respiratory Irritation: May cause respiratory irritation (H335).[\[5\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[\[8\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[8\]](#)
[\[14\]](#)
- Respiratory Protection: Use only in a well-ventilated area. Avoid breathing dust.[\[8\]](#)

Handling and Storage:

- Handling: Avoid contact with skin, eyes, and clothing.[\[14\]](#) Wash hands thoroughly after handling.[\[8\]](#)
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.[\[8\]](#)[\[14\]](#)

First Aid Measures:

- Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[14\]](#)

- Skin: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[8][14]
- Inhalation: Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen. Seek medical attention.[14]
- Ingestion: Wash out mouth with water and get medical aid.[14]

Facilities utilizing this material should be equipped with an eyewash station and a safety shower.[14]

Conclusion

2,4-Dichloro-5-fluorobenzoic acid is more than a specialty chemical; it is an enabling component in the development of critical medicines and advanced materials. Its synthesis has evolved to include safer and more efficient methods like continuous-flow processing, reflecting progress in green chemistry. For researchers and developers, a thorough understanding of its properties, sourcing, and handling is fundamental to leveraging its full potential in scientific innovation.

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